

A Comprehensive Technical Profile of 3-Chloro-2-methoxyaniline

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Compound of Interest

Compound Name: 3-Chloro-2-methoxyaniline

Cat. No.: B1345702

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This guide provides a detailed overview of the molecular structure and properties of **3-Chloro-2-methoxyaniline**, a chemical compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

Molecular and Physical Data

The fundamental properties of **3-Chloro-2-methoxyaniline** are summarized in the table below, offering a clear comparison of its key quantitative data.

Property	Value
Molecular Formula	C7H8ClNO ^{[1][2][3]}
Molecular Weight	157.60 g/mol ^{[1][2][4]}
IUPAC Name	3-chloro-2-methoxyaniline ^{[1][3]}
CAS Number	51114-68-2 ^{[1][2][3][4]}
Synonyms	3-Chloro-o-anisidine ^{[3][4]}

Molecular Structure Visualization

The two-dimensional chemical structure of **3-Chloro-2-methoxyaniline** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the bonding within

the molecule, highlighting the aniline core substituted with a chlorine atom and a methoxy group.

Molecular structure of **3-Chloro-2-methoxyaniline**.

This technical guide is intended for informational purposes for a scientific audience. For experimental applications, it is crucial to consult peer-reviewed literature and established safety protocols.

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References

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